

Synthesis of Phenanthren-9-ylmethanol: A Comprehensive Guide for Researchers

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Compound of Interest

Compound Name: *phenanthren-9-ylmethanol*

CAS No.: 4707-72-6

Cat. No.: B032374

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This document provides a detailed guide for the synthesis of **phenanthren-9-ylmethanol** from phenanthrene, tailored for researchers, scientists, and professionals in drug development. This guide emphasizes not only the procedural steps but also the underlying chemical principles and safety considerations, ensuring a thorough and practical understanding of the synthetic process.

Introduction

Phenanthren-9-ylmethanol is a valuable building block in organic synthesis, serving as a precursor for a variety of more complex molecules with potential applications in medicinal chemistry and materials science. Its synthesis from the readily available polycyclic aromatic hydrocarbon, phenanthrene, is a common undertaking in many research laboratories. This guide will explore the most reliable and efficient synthetic routes, providing detailed protocols and expert insights to ensure successful and safe execution.

The primary synthetic strategy involves a two-step sequence: the formylation of phenanthrene to introduce a carbonyl group at the C9 position, followed by the reduction of the resulting

aldehyde to the desired primary alcohol. The regioselectivity of the initial formylation is a critical aspect of this synthesis, as phenanthrene has multiple reactive sites.

Strategic Approaches to Phenanthren-9-ylmethanol Synthesis

Two principal and effective methods for the synthesis of **phenanthren-9-ylmethanol** from phenanthrene are detailed below. The choice between these routes may depend on the availability of starting materials, desired scale, and specific laboratory capabilities.

Strategy 1: Vilsmeier-Haack Formylation Followed by Reduction

This is arguably the most direct and widely employed method. It leverages the high regioselectivity of the Vilsmeier-Haack reaction for the 9-position of the phenanthrene nucleus.

Strategy 2: Grignard Reagent-based Synthesis of the Intermediate Aldehyde

This alternative route begins with the bromination of phenanthrene, followed by the formation of a Grignard reagent and subsequent reaction with a formylating agent. While involving an additional step, this method is well-documented and offers a robust alternative.

Protocol 1: Vilsmeier-Haack Formylation of Phenanthrene and Subsequent Reduction

This protocol is divided into two distinct stages: the formylation of phenanthrene to yield phenanthrene-9-carbaldehyde and its subsequent reduction to **phenanthren-9-ylmethanol**.

Part A: Synthesis of Phenanthrene-9-carbaldehyde via Vilsmeier-Haack Reaction

The Vilsmeier-Haack reaction utilizes a Vilsmeier reagent, typically formed in situ from a substituted amide like N,N-dimethylformamide (DMF) and phosphorus oxychloride (POCl_3), to formylate an electron-rich aromatic ring.^[1] The C9 position of phenanthrene is the most electron-rich and sterically accessible for electrophilic attack, leading to high regioselectivity for the desired product.^[2]

Reaction Scheme:

Materials and Reagents:

Reagent	Molar Mass (g/mol)	Quantity	Moles
Phenanthrene	178.23	10.0 g	0.056
N,N-Dimethylformamide (DMF)	73.09	25 mL	-
Phosphorus oxychloride (POCl ₃)	153.33	6.1 mL (10.0 g)	0.065
Dichloromethane (DCM)	84.93	100 mL	-
Sodium acetate	82.03	20 g	-
Ice	-	As needed	-
Saturated sodium bicarbonate solution	-	As needed	-
Anhydrous magnesium sulfate	120.37	As needed	-

Experimental Protocol:

- Vilsmeier Reagent Formation: In a dry 250 mL three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add N,N-dimethylformamide (25 mL). Cool the flask in an ice-water bath to 0 °C.
- Slowly add phosphorus oxychloride (6.1 mL) dropwise to the cooled DMF via the dropping funnel over 30 minutes, ensuring the temperature does not exceed 10 °C. The formation of the Vilsmeier reagent is an exothermic process.

- After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 30 minutes. The solution should become a pale yellow, viscous liquid.
- Formylation Reaction: Dissolve phenanthrene (10.0 g) in dichloromethane (100 mL) in a separate flask and add this solution to the Vilsmeier reagent at room temperature.
- Heat the reaction mixture to reflux (approximately 40 °C) and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) using a hexane:ethyl acetate (9:1) eluent system.
- Work-up: After the reaction is complete, cool the mixture to room temperature and then pour it slowly into a beaker containing 500 g of crushed ice with vigorous stirring.
- Add a solution of sodium acetate (20 g) in water (100 mL) to the mixture and stir for 1 hour to hydrolyze the iminium salt intermediate.
- Neutralize the mixture by the slow addition of a saturated sodium bicarbonate solution until the pH is approximately 7-8.
- Transfer the mixture to a separatory funnel and extract the product with dichloromethane (3 x 100 mL).
- Combine the organic layers and wash with water (2 x 100 mL) and then with brine (1 x 100 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure to obtain the crude phenanthrene-9-carbaldehyde.
- Purification: The crude product can be purified by recrystallization from a mixture of ethanol and water or by column chromatography on silica gel using a hexane:ethyl acetate gradient as the eluent.

Expected Yield: Approximately 8-9 g (70-80%) of a pale yellow solid.

Part B: Reduction of Phenanthrene-9-carbaldehyde to Phenanthren-9-ylmethanol

The reduction of the aldehyde to the primary alcohol is efficiently achieved using sodium borohydride (NaBH_4), a mild and selective reducing agent.

Reaction Scheme:

Materials and Reagents:

Reagent	Molar Mass (g/mol)	Quantity	Moles
Phenanthrene-9-carbaldehyde	206.24	5.0 g	0.024
Methanol	32.04	100 mL	-
Sodium borohydride (NaBH_4)	37.83	1.1 g	0.029
1 M Hydrochloric acid (HCl)	-	As needed	-
Ethyl acetate	88.11	150 mL	-
Anhydrous sodium sulfate	142.04	As needed	-

Experimental Protocol:

- In a 250 mL round-bottom flask, dissolve phenanthrene-9-carbaldehyde (5.0 g) in methanol (100 mL).
- Cool the solution in an ice bath to 0-5 °C.
- Slowly add sodium borohydride (1.1 g) portion-wise to the stirred solution over 15-20 minutes. The reaction is exothermic and may cause bubbling.
- After the addition is complete, continue stirring the reaction mixture in the ice bath for 1 hour.
- Monitor the reaction progress by TLC (hexane:ethyl acetate 7:3) until the starting aldehyde is consumed.

- Work-up: Carefully quench the reaction by the slow, dropwise addition of 1 M HCl until the bubbling ceases and the pH is acidic (pH ~2-3).
- Remove the methanol under reduced pressure.
- Add water (100 mL) to the residue and extract the product with ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with water (2 x 50 mL) and brine (1 x 50 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude **phenanthren-9-ylmethanol**.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system such as toluene or a mixture of ethyl acetate and hexane to afford a white crystalline solid.

Expected Yield: Approximately 4.5-4.8 g (90-95%) of a white solid.

Protocol 2: Grignard Reagent-based Synthesis of Phenanthrene-9-carbaldehyde and Subsequent Reduction

This protocol provides an alternative route to the key aldehyde intermediate, which is particularly useful if 9-bromophenanthrene is readily available or can be synthesized from phenanthrene.

Part A: Synthesis of Phenanthrene-9-carbaldehyde via Grignard Reaction

This procedure is adapted from a reliable Organic Syntheses protocol.

Reaction Scheme:

A detailed protocol for the synthesis of phenanthrene-9-carbaldehyde from 9-bromophenanthrene can be found in Organic Syntheses, Coll. Vol. 3, p.701 (1955); Vol. 28, p.90 (1948). This procedure involves the formation of the Grignard reagent from 9-

bromophenanthrene and magnesium, followed by reaction with ethyl formate and subsequent acidic workup.

Part B: Reduction of Phenanthrene-9-carbaldehyde to Phenanthren-9-ylmethanol

The reduction of phenanthrene-9-carbaldehyde synthesized via the Grignard route is identical to the procedure described in Protocol 1, Part B.

Characterization of Phenanthren-9-ylmethanol

Physical Properties:

Property	Value
Appearance	White to off-white crystalline solid
Molecular Formula	C ₁₅ H ₁₂ O
Molar Mass	208.26 g/mol
CAS Number	4707-72-6[3]
Melting Point	158-161 °C

Spectroscopic Data:

- ¹H NMR (400 MHz, CDCl₃): The proton NMR spectrum is expected to show a complex multiplet in the aromatic region (δ 7.5-8.8 ppm) corresponding to the nine protons of the phenanthrene ring system. A singlet for the methylene protons (-CH₂OH) would likely appear around δ 5.0-5.5 ppm, and a broad singlet for the hydroxyl proton (-OH) would be observed, with its chemical shift being concentration-dependent.
- ¹³C NMR (100 MHz, CDCl₃): The carbon NMR spectrum will display multiple signals in the aromatic region (δ 122-135 ppm) corresponding to the fourteen carbons of the phenanthrene core. The methylene carbon (-CH₂OH) is expected to appear in the range of δ 60-65 ppm. A reference to the ¹³C NMR spectrum can be found in the PubChem database.[3]

- Infrared (IR) Spectroscopy (KBr pellet): The IR spectrum should exhibit a broad absorption band in the region of 3200-3600 cm^{-1} characteristic of the O-H stretching of the alcohol group. C-H stretching vibrations of the aromatic ring will be observed around 3000-3100 cm^{-1} . The C-O stretching vibration will appear in the region of 1000-1200 cm^{-1} .

Safety and Handling Precautions

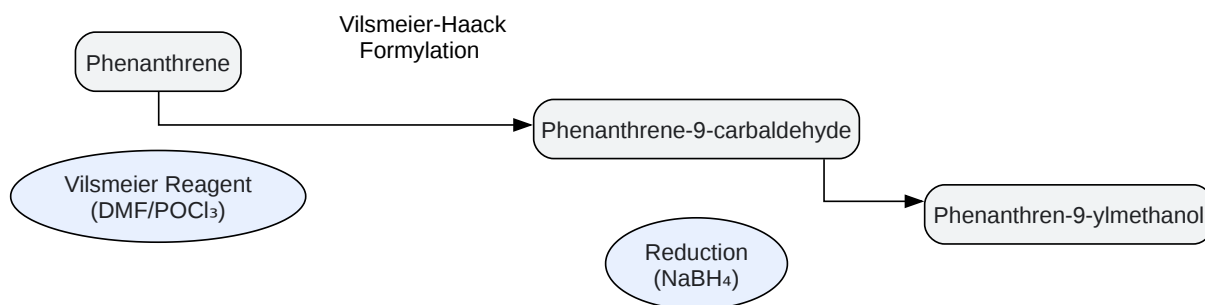
Vilsmeier-Haack Reaction:

- Phosphorus oxychloride (POCl_3): is a highly corrosive and toxic substance. It reacts violently with water. All manipulations should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses, lab coat) must be worn.
[4]
- Vilsmeier Reagent: The in situ formed Vilsmeier reagent is also corrosive and moisture-sensitive. The formation of the reagent is exothermic and should be controlled by slow addition and cooling.[4] There is a potential hazard of thermal decomposition of the Vilsmeier complex if it is allowed to accumulate without the substrate present.[5]

Sodium Borohydride (NaBH_4):

- Sodium borohydride is a flammable solid and is water-reactive, releasing flammable hydrogen gas upon contact with water or acidic solutions.
- It should be handled in a dry environment, and additions to protic solvents should be done slowly and with cooling.
- Appropriate personal protective equipment, including gloves and safety glasses, should be worn.

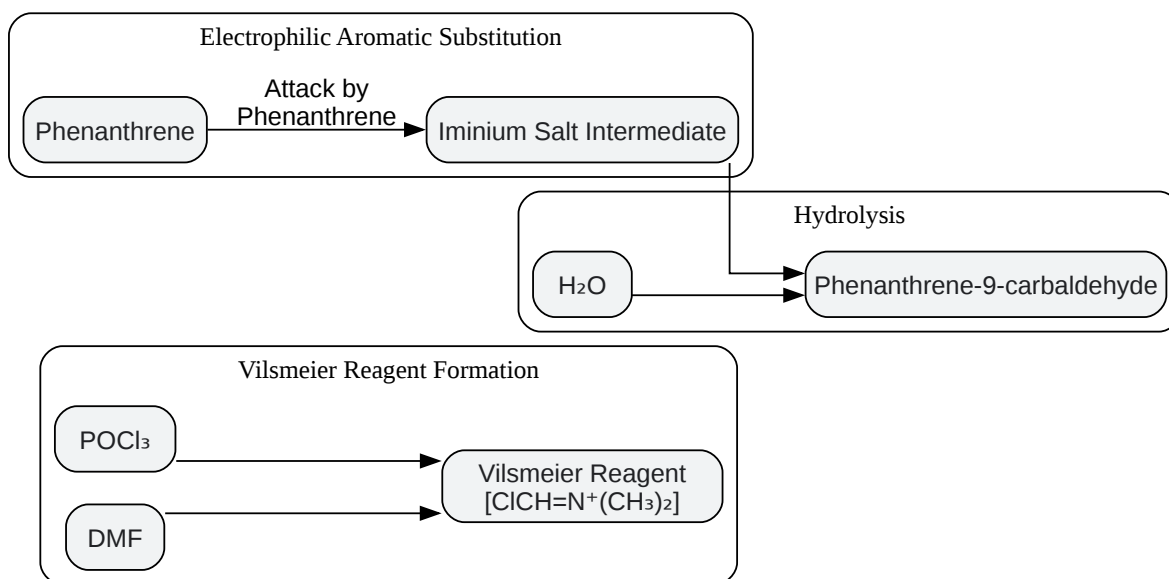
Visualizing the Synthesis Overall Synthetic Workflow



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Caption: Overall workflow for the synthesis of **phenanthren-9-ylmethanol**.

Mechanism of Vilsmeier-Haack Formylation



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Caption: Simplified mechanism of the Vilsmeier-Haack formylation.

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